

Commercial Availability of Iodoethane-1,1-d2: A Technical Guide

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Compound of Interest

Compound Name: Iodoethane-1,1-d2

Cat. No.: B1601439

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the commercial availability of **iodoethane-1,1-d2** (CAS No. 3652-82-2), a deuterated isotopologue of iodoethane. This compound serves as a valuable building block in organic synthesis, particularly in the preparation of deuterated pharmaceutical ingredients and for use in mechanistic studies. This guide summarizes commercially available sources, provides key specifications, and outlines the procurement process.

Product Specifications and Availability

Iodoethane-1,1-d2 is available from several reputable suppliers of stable isotopes and research chemicals. The compound is typically offered with high isotopic and chemical purity, stabilized with copper. The following table summarizes the product specifications from prominent suppliers.

Supplier	Product Number	Isotopic Purity (atom % D)	Chemical Purity	Available Quantities	Price (USD)
Sigma-Aldrich	486736	≥98%	≥99% (CP)	5 g	\$556.00
Cambridge Isotope Laboratories, Inc.	DLM-1023-5	98%	98%	5 g	\$516.00
NINGBO INNO PHARMCHEM CO., LTD.	N/A	Custom	Custom	Bulk/Custom	Inquire

Note: Pricing and availability are subject to change. "CP" denotes chemically pure. Bulk quantities and custom synthesis options are often available upon request.

Physicochemical Properties

Iodoethane-1,1-d2 is a liquid at room temperature with the following properties^[1]:

- Linear Formula: $\text{CH}_3\text{CD}_2\text{I}$ ^{[1][2]}
- Molecular Weight: 157.98 g/mol ^{[1][2][3]}
- Boiling Point: 69-73 °C (lit.)^[1]
- Melting Point: -108 °C (lit.)^[1]
- Density: 1.974 g/mL at 25 °C^[1]
- Refractive Index: $n_{20/D}$ 1.509 (lit.)^[1]
- Storage Temperature: 2-8°C^{[1][3]}

Procurement Workflow

The process of acquiring **Iodoethane-1,1-d₂** for research and development purposes typically follows a standardized workflow. The diagram below illustrates the key steps involved, from initial identification of the required compound to its final use in the laboratory.

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References

- 1. Buy Iodoethane-1,1-d₂ ≥98 atom D, ≥99 (CP), contains copper as stabilizer Isotope - Quality Reliable Supply [sigmaaldrich.com]
- 2. Buy Iodoethane-1,1-d₂ ≥98 atom D, ≥99 (CP), contains copper as stabilizer Isotope - Quality Reliable Supply [sigmaaldrich.com]
- 3. Iodoethane-1,1-d₂ (D, 98%) + copper wire - Cambridge Isotope Laboratories, DLM-1023-5 [isotope.com]
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